

1-Ethyl-4-iodobenzene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Ethyl-4-iodobenzene

Cat. No.: B1345684

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Ethyl-4-iodobenzene** (CAS No. 25309-64-2). The information is intended to support laboratory safety protocols and risk assessments in research and development settings.

Hazard Identification and Classification

1-Ethyl-4-iodobenzene is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is recognized primarily as an irritant.[1]

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning[1]
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[1]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332+P317: If skin irritation occurs: Get medical help.[1]
- P337+P317: If eye irritation persists: Get medical help.[1]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **1-Ethyl-4-iodobenzene**. This information is critical for designing safe experimental setups and for emergency preparedness.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ I	[1]
Molecular Weight	232.06 g/mol	[1][2]
Appearance	Clear colorless to yellow to brown liquid	[3]
Melting Point	-17 °C	[2][4]
Boiling Point	112-113 °C (at 20 mmHg)	[2][4]
Density	1.6 g/cm ³	[2][4]
Flash Point	107 °C (225 °F)	[2][4]
Refractive Index	1.5905 - 1.5925 (at 20°C)	[3][4]
NFPA 704 Rating	Not available. Estimated: Health 2, Flammability 1, Instability 0	-
Exposure Limits (OSHA PEL/ACGIH TLV)	Not established.	-

Note on NFPA 704 Rating: An official NFPA 704 diamond is not available for this compound. The rating provided is an estimate based on known hazards: Health 2 (can cause temporary incapacitation or residual injury), Flammability 1 (must be preheated before ignition can occur, flash point > 93.3°C), and Instability 0 (normally stable).

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

3.1 Handling

- Avoid all personal contact, including inhalation of vapors or mists.[5][6]
- Operations should be carried out in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[5]
- Keep the compound away from heat, sparks, and open flames.[4]
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.[1]

3.2 Storage

- Store in original, tightly sealed containers.[6]
- Keep in a cool, dry, and well-ventilated area.[6]
- Protect from light, as the material is light-sensitive.[4][6]
- Store away from incompatible materials, particularly strong oxidizing agents.[6]

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following are general recommendations:

- Eye and Face Protection: Use chemical safety goggles or a full-face shield.[\[5\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-protective suit.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols or high vapor concentrations, use a NIOSH-approved respirator with an organic vapor cartridge.

Emergency Procedures

5.1 First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of soap and water. If irritation persists, seek medical attention.[\[5\]](#)
- Inhalation: Move the exposed person to fresh air at once. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

5.2 Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: The material is combustible.[\[6\]](#) Heating may cause containers to rupture. [\[6\]](#) Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen iodide.[\[6\]](#)

- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[6] Use water spray to cool nearby containers.[6]

5.3 Accidental Release Measures

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, vermiculite, or earth).[6]
 - Collect the absorbed material into a suitable, labeled container for disposal.[6]
- Major Spills:
 - Evacuate the area and move upwind.[6]
 - Prevent the spill from entering drains or waterways.[6]
 - Contain the spill using absorbent booms or other appropriate materials.
 - Follow the cleanup procedure for minor spills, using non-sparking tools.

Experimental Protocol Examples

As specific toxicological study protocols for **1-Ethyl-4-iodobenzene** are not publicly available, the following sections provide standardized operating procedure templates for common laboratory activities.

6.1 Protocol: Safe Handling for Chemical Synthesis

- Preparation:
 - Before starting, review the Safety Data Sheet (SDS) for **1-Ethyl-4-iodobenzene** and all other reagents.
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Verify that an eyewash station and safety shower are accessible.

- Assemble all necessary glassware and equipment.
- Personal Protective Equipment:
 - Don the required PPE: safety goggles, a flame-retardant lab coat, and nitrile gloves.
- Procedure:
 - Conduct all manipulations of **1-Ethyl-4-iodobenzene** inside the chemical fume hood.
 - Use a properly calibrated balance to weigh the required amount in a tared container.
 - Add the compound to the reaction vessel slowly and carefully to avoid splashing.
 - If heating the reaction, use a controlled heating mantle and monitor the temperature closely.
 - Ensure the reaction setup is secure and properly clamped.
- Waste Disposal:
 - Dispose of all waste (unreacted material, contaminated consumables) in a properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Decontamination:
 - Clean the work area and any contaminated equipment thoroughly after the procedure is complete.
 - Remove PPE and wash hands thoroughly with soap and water.

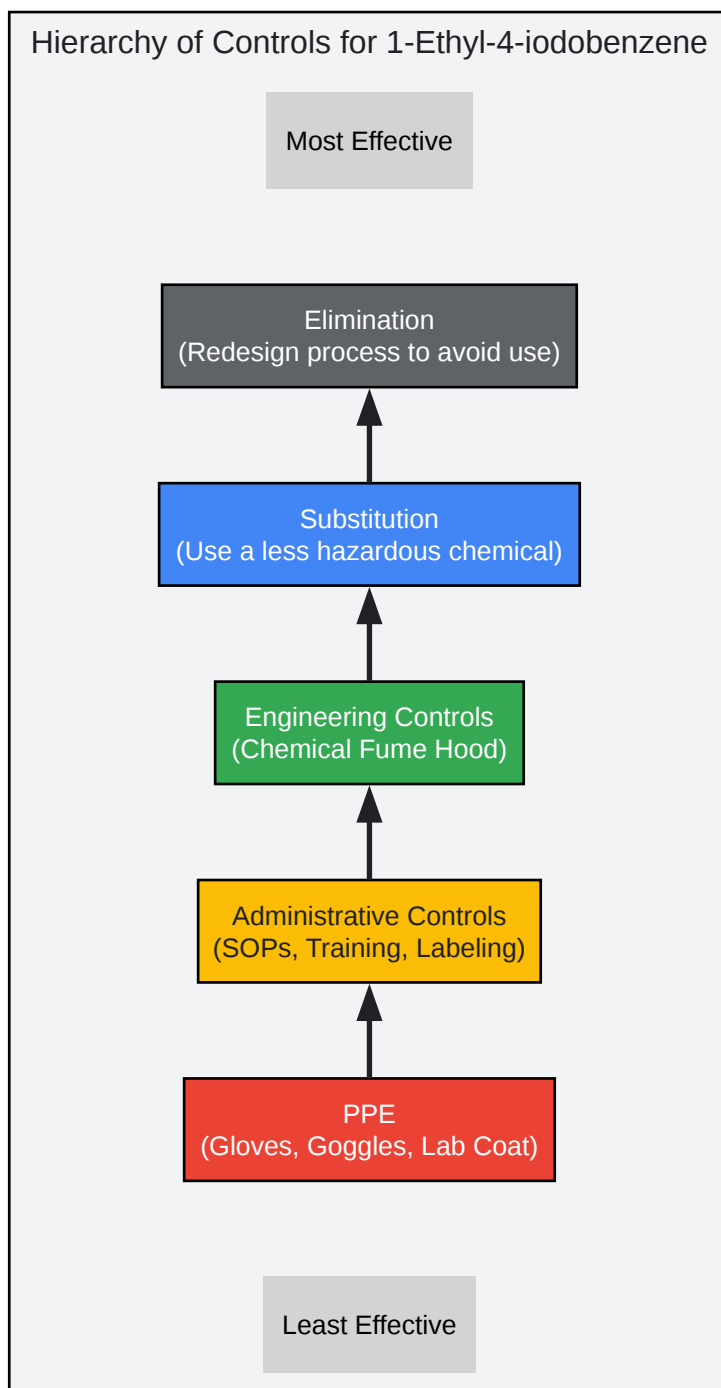
6.2 Protocol: Emergency Response for a Laboratory Spill

- Immediate Actions (First Responder):
 - Alert personnel in the immediate vicinity of the spill.
 - If the spill is large or involves other hazardous materials, activate the fire alarm and evacuate the area.

- If exposed, proceed immediately to an emergency shower or eyewash station and flush the affected area for at least 15 minutes.
- Spill Assessment (Lab Supervisor/Safety Officer):
 - Assess the size and nature of the spill from a safe distance.
 - Identify the spilled material and consult the SDS.
 - Determine if the spill can be managed by internal personnel or if external emergency services are required.
- Containment and Cleanup (Trained Personnel Only):
 - Don appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using an appropriate spill kit with inert absorbent materials.[\[6\]](#)
 - Work from the outside of the spill inward to absorb the liquid.
 - Place all contaminated absorbent material and any contaminated items (e.g., gloves, paper towels) into a heavy-duty plastic bag or a designated waste container.
 - Seal and label the container as "Hazardous Waste" with the chemical name.
- Decontamination:
 - Wipe the spill area with a suitable decontaminating solution, followed by soap and water.
 - Properly dispose of all cleaning materials in the hazardous waste container.
- Reporting:
 - Document the incident according to institutional policy, including the date, time, location, substance spilled, and actions taken.

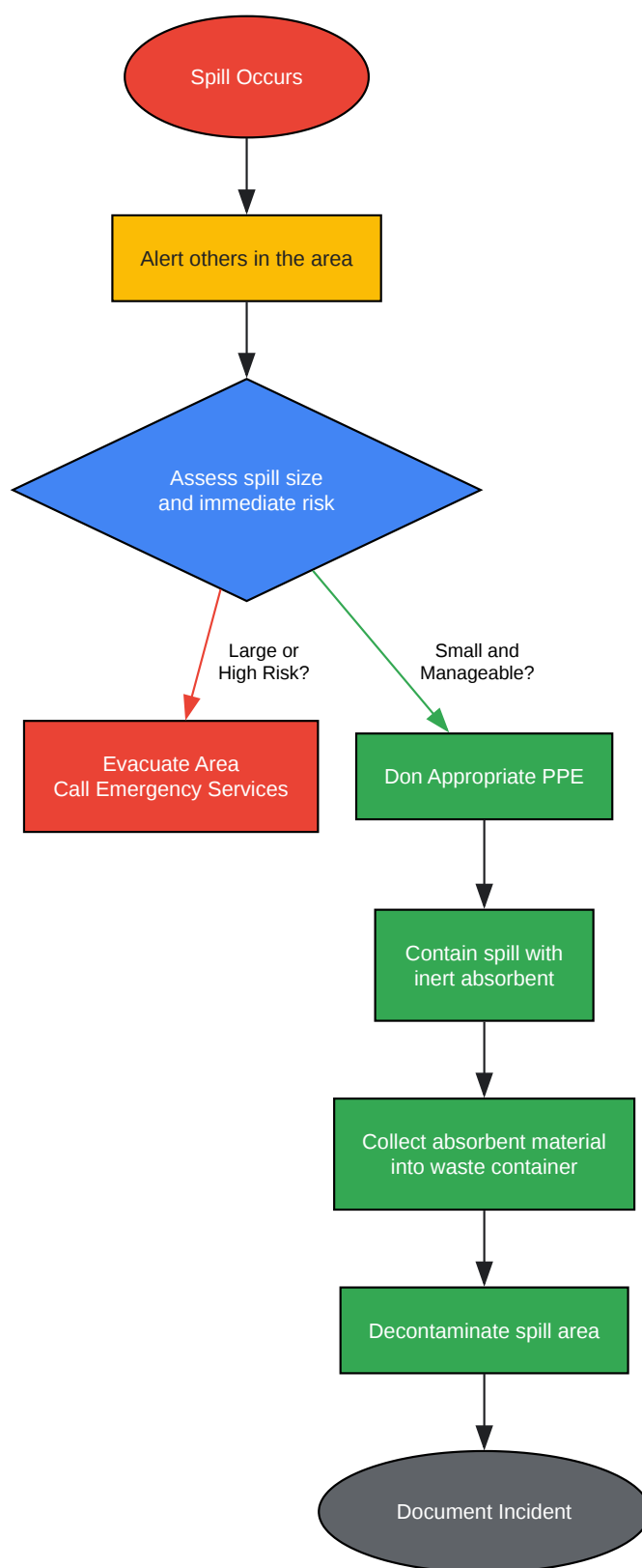
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **1-Ethyl-4-iodobenzene**.



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Caption: Hierarchy of controls for mitigating risks associated with **1-Ethyl-4-iodobenzene**.



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Caption: Workflow for responding to an accidental spill of **1-Ethyl-4-iodobenzene**.

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